

computational vs experimental data for 2,3-dichlorobutane properties

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Compound of Interest

Compound Name: 2,3-Dichlorobutane

Cat. No.: B3429650

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A comprehensive comparison of computational and experimental data for the physicochemical properties of **2,3-dichlorobutane** is presented for researchers, scientists, and professionals in drug development. This guide provides a detailed analysis of various properties, offering insights into the accuracy of computational models against experimental benchmarks.

Data Comparison for 2,3-Dichlorobutane

The following table summarizes the available computational and experimental data for key properties of **2,3-dichlorobutane**. This allows for a direct comparison of predicted versus measured values.

Property	Computational Data	Experimental Data
Molecular Weight	127.01 g/mol [1][2][3]	127.012 g/mol [4][5]
Boiling Point	91.75 °C (364.90 K)[6]	117-119 °C[7]
Melting Point	-108.47 °C (164.68 K)[6]	-80 °C
Density	-	1.107 g/mL at 25 °C[7]
Refractive Index	-	1.442 at 20 °C[7]
Vapor Pressure	-	24.4 mmHg[1]
Enthalpy of Vaporization ($\Delta_{\text{vap}}H^\circ$)	32.49 kJ/mol[6]	-
Enthalpy of Formation (Gas, $\Delta_{\text{f}}H^\circ_{\text{gas}}$)	-167.93 kJ/mol[6]	-202.3 ± 1.7 kJ/mol[8]
XLogP3	2.3[1][2]	-

Methodologies for Experimental Data Acquisition

Detailed protocols for the key experiments cited are provided below to ensure transparency and reproducibility.

Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[9] The Thiele tube method is a common and efficient technique for this measurement, especially with small sample volumes.[10]

- Sample Preparation: A small amount of **2,3-dichlorobutane** is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube with the liquid.
- Apparatus Setup: The test tube is attached to a thermometer, and the assembly is placed in a Thiele tube containing heating oil, ensuring the sample is immersed.[10]
- Heating and Observation: The Thiele tube is gently heated, causing a stream of bubbles to emerge from the capillary tube as the air inside expands and is replaced by the vapor of the

liquid.[11]

- Boiling Point Reading: Heating is discontinued, and the temperature at which the liquid begins to be drawn back into the capillary tube is recorded as the boiling point.[11]

Density Measurement (Pycnometer Method)

The density of a liquid can be accurately determined using a pycnometer, which is a flask with a specific, known volume.

- Mass of Empty Pycnometer: The pycnometer is thoroughly cleaned, dried, and its mass is accurately measured using an analytical balance.[12]
- Mass of Pycnometer with Sample: The pycnometer is filled with **2,3-dichlorobutane**, ensuring no air bubbles are present, and any excess liquid is wiped from the exterior. The combined mass is then measured.[12]
- Calculation: The mass of the **2,3-dichlorobutane** is determined by subtracting the mass of the empty pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Refractive Index Measurement (Abbe Refractometer)

The refractive index is a measure of how light bends as it passes through a substance. The Abbe refractometer is a standard instrument for this measurement.[13][14]

- Calibration: The refractometer is first calibrated using a standard substance with a known refractive index, often distilled water.[14]
- Sample Application: A few drops of **2,3-dichlorobutane** are placed on the clean, dry prism of the refractometer.[15][16]
- Measurement: The prisms are closed, and the instrument is adjusted to bring the boundary line between the light and dark fields into sharp focus on the crosshairs of the eyepiece.[15] The refractive index is then read directly from the instrument's scale.[16]

Enthalpy of Vaporization Measurement (Calorimetry)

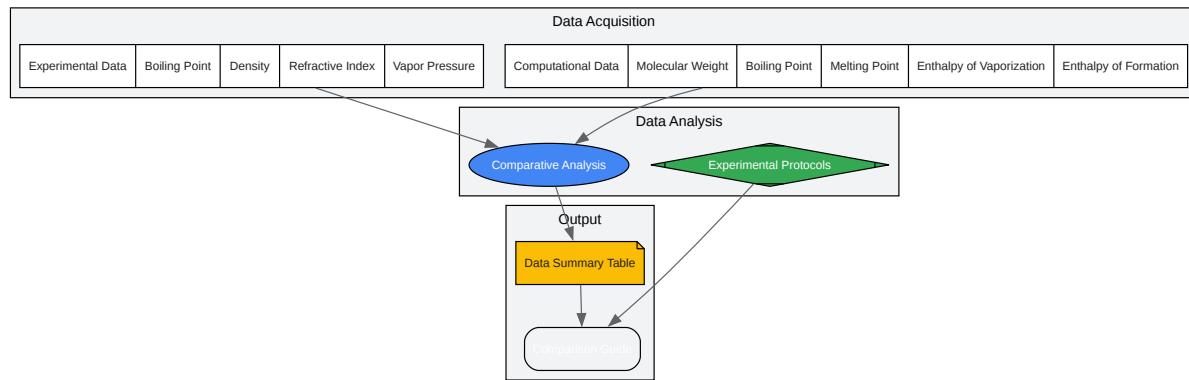
The enthalpy of vaporization is the energy required to transform a given quantity of a substance from a liquid into a gas at a given pressure. This can be determined calorimetrically.

[17][18]

- Calorimeter Setup: A known mass of **2,3-dichlorobutane** is placed in a calorimeter equipped with a heating element and a temperature probe.[19]
- Vaporization: The liquid is heated to its boiling point, and the energy supplied by the heater to vaporize a specific amount of the substance is precisely measured.[20]
- Data Collection: The mass of the vaporized substance is determined by weighing the calorimeter before and after the experiment.
- Calculation: The enthalpy of vaporization is calculated by dividing the total energy supplied by the amount of substance (in moles) that was vaporized.

Visualization of the Comparison Workflow

The following diagram illustrates the logical workflow for comparing computational and experimental data for the properties of **2,3-dichlorobutane**.



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Caption: Workflow for comparing computational and experimental data.

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